

Personal protective equipment for handling (4-Aminophenyl)(piperidin-1-yl)methanone

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Compound of Interest

Compound Name: (4-Aminophenyl)(piperidin-1-yl)methanone

Cat. No.: B185355

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Essential Safety and Handling Guide for (4-Aminophenyl)(piperidin-1-yl)methanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for handling **(4-Aminophenyl)(piperidin-1-yl)methanone** (CAS No. 42837-37-6). The information is compiled to ensure the safety of laboratory personnel and to provide a framework for operational and disposal procedures.

Chemical and Hazard Identification

(4-Aminophenyl)(piperidin-1-yl)methanone is a solid organic compound. Based on available safety data, this chemical is classified as an irritant, primarily causing serious eye irritation.

Identifier	Value
Chemical Name	(4-Aminophenyl)(piperidin-1-yl)methanone
CAS Number	42837-37-6
Molecular Formula	C ₁₂ H ₁₆ N ₂ O
GHS Pictogram	
Signal Word	Warning
Hazard Statement	H319: Causes serious eye irritation.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is critical to minimize exposure and ensure safety. The following PPE is recommended when handling **(4-Aminophenyl)(piperidin-1-yl)methanone**.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	To protect against dust particles and accidental splashes that can cause serious eye irritation.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).	To prevent skin contact. The specific glove material and thickness should be chosen based on the solvent used and the duration of handling. Always inspect gloves for tears or punctures before use.
Body Protection	Laboratory coat.	To protect personal clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. If dust is generated, a NIOSH-approved N95 or higher-rated respirator should be used.	To prevent inhalation of airborne particles.

Operational and Handling Plan

Adherence to a strict operational plan is crucial for the safe handling of this compound.

Engineering Controls

- Ventilation: Handle **(4-Aminophenyl)(piperidin-1-yl)methanone** in a well-ventilated laboratory. For procedures that may generate dust, a chemical fume hood is recommended.

Safe Handling Procedures

- Preparation: Before handling, ensure that all necessary PPE is readily available and in good condition. Have an emergency eyewash station and safety shower accessible.

- Weighing and Transfer:
 - Conduct weighing and transfer operations in a fume hood or a designated area with local exhaust ventilation to minimize dust generation.
 - Use a spatula or other appropriate tool to handle the solid material. Avoid creating dust clouds.
- Dissolving: When dissolving the solid, add the solid to the solvent slowly to avoid splashing.
- General Hygiene:
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling the compound, even if gloves were worn.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency and Disposal Plan

A clear plan for emergencies and waste disposal is essential for laboratory safety and environmental protection.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. If irritation develops, seek medical attention.
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
- Collect: Place the spilled material into a labeled, sealed container for disposal.
- Clean: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

Disposal Plan

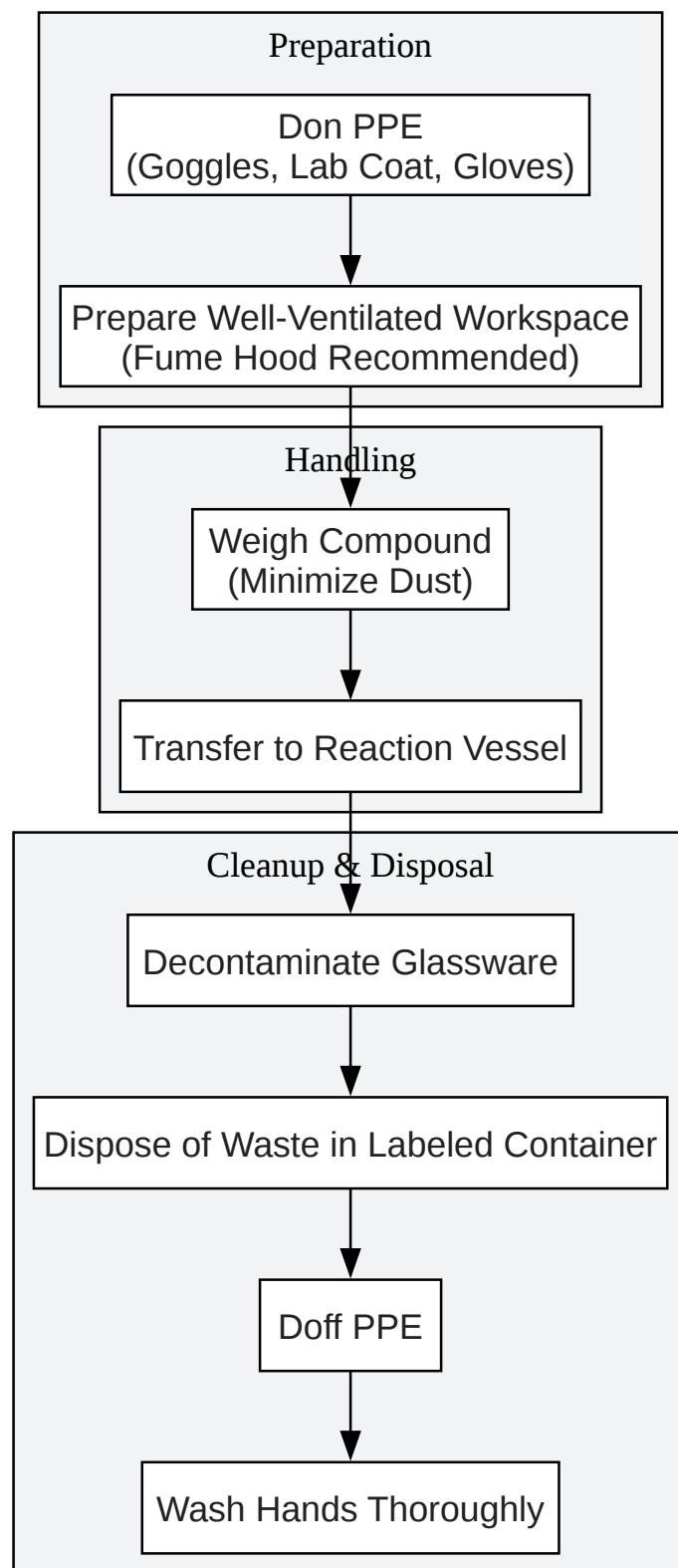
- Chemical Waste: Dispose of **(4-Aminophenyl)(piperidin-1-yl)methanone** and any solutions containing it as hazardous chemical waste. Do not dispose of it down the drain or in the general trash.
- Contaminated Materials: All PPE and materials used to clean up spills (e.g., paper towels, gloves) that have come into contact with the chemical should be collected in a sealed bag and disposed of as hazardous waste.
- Regulatory Compliance: All waste disposal must be carried out in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance.

Experimental Protocols and Signaling Pathways

Currently, there is no publicly available information detailing specific experimental protocols or biological signaling pathways for **(4-Aminophenyl)(piperidin-1-yl)methanone**. Researchers should exercise caution and conduct thorough literature reviews for any newly published data before designing experiments.

Safe Handling Workflow

The following diagram outlines the key steps for the safe handling of **(4-Aminophenyl)(piperidin-1-yl)methanone**.



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Caption: Workflow for safe handling of **(4-Aminophenyl)(piperidin-1-yl)methanone**.

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